

Application Notes and Protocols: Intraperitoneal vs. Oral Administration of SBI-797812 In Vivo

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Compound of Interest

Compound Name: SBI-797812

Cat. No.: B15615070

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Introduction

SBI-797812 is a novel small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the mammalian NAD⁺ salvage pathway.[1][2][3] By enhancing the catalytic efficiency of NAMPT, **SBI-797812** serves as a potent tool for increasing the production of nicotinamide mononucleotide (NMN), a direct precursor to nicotinamide adenine dinucleotide (NAD⁺).[1][4] Consequently, administration of **SBI-797812** leads to elevated intracellular NAD⁺ levels.[5][6] Given that declining NAD⁺ levels are associated with aging and various pathologies, **SBI-797812** is a promising compound for research in these areas.[3]

These application notes provide a comparative overview of intraperitoneal (i.p.) and oral (p.o.) administration of **SBI-797812** in preclinical mouse models. We present quantitative pharmacokinetic and pharmacodynamic data, detailed experimental protocols for in vivo studies, and diagrams illustrating the compound's mechanism of action and experimental workflows.

Data Presentation: In Vivo Administration of SBI-797812

The following tables summarize the key quantitative data from in vivo studies comparing the intraperitoneal and oral administration of **SBI-797812** in mice.

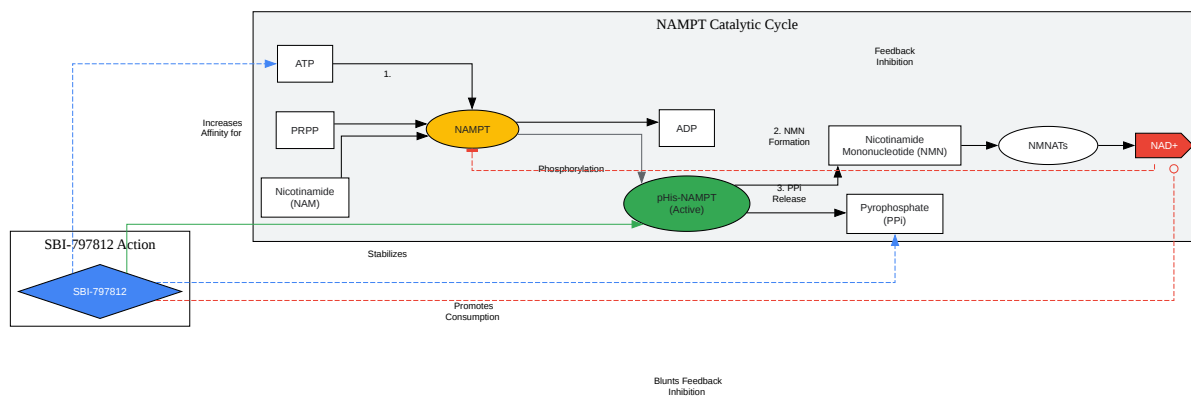
Table 1: Pharmacokinetic Profile of **SBI-797812**

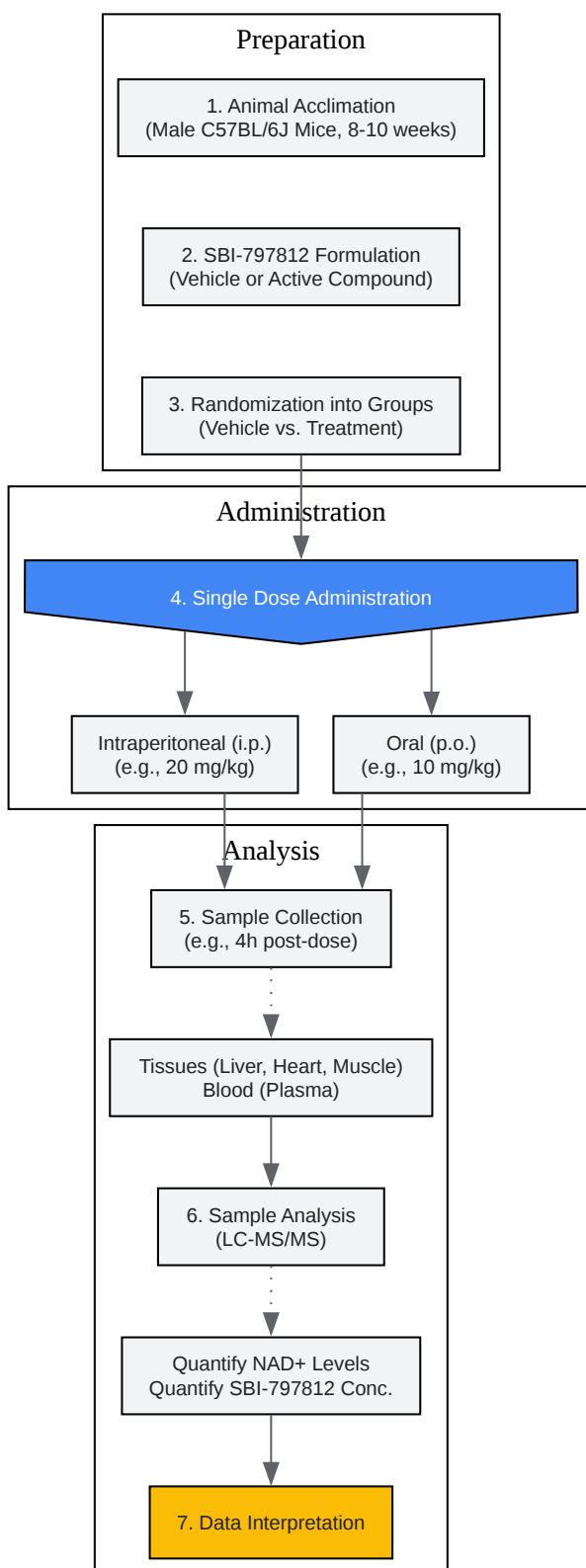
Parameter	Intraperitoneal (i.p.)	Oral (p.o.)	Animal Model	Reference
Dose	10 mg/kg	10 mg/kg	Mouse	[5]
Cmax	3297 ng/mL (8.2 µM)	Low	Mouse	[5][7]
Plasma Exposure	High	Low	Mouse	[5][8][9]

Table 2: Pharmacodynamic Effects of **SBI-797812** (Tissue NAD+ Levels)

Parameter	Intraperitoneal (i.p.)	Oral (p.o.)	Animal Model	Notes	Reference
Dose	20 mg/kg	Not Reported	Mouse	Single dose	[5]
Time Point	4 hours post-dose	Not Reported	Mouse	[5]	
Liver NAD+	1.3-fold increase	Not Reported	Mouse	Statistically significant increase.	[4][5]
Heart NAD+	No significant change	Not Reported	Mouse	A trend towards an increase was noted in one source.	[5][9]
Gastrocnemius NAD+	No significant change	Not Reported	Mouse	[5][9]	
Quadriceps NAD+	No significant change	Not Reported	Mouse	[5][9]	

Mandatory Visualizations





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